

1-Bromodecane-d21 safety and handling

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Compound of Interest

Compound Name: 1-Bromodecane-d21

Cat. No.: B1284251

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An In-depth Technical Guide to the Safety and Handling of **1-Bromodecane-d21**

This guide provides comprehensive safety and handling information for **1-Bromodecane-d21**, tailored for researchers, scientists, and professionals in drug development. Given that detailed safety data for the deuterated form is limited, this document incorporates information from the non-deuterated analog, 1-Bromodecane, as its chemical properties and hazards are expected to be very similar.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Bromodecane-d21** and its non-deuterated counterpart.

Property	1-Bromodecane-d21	1-Bromodecane
Linear Formula	$\text{CD}_3(\text{CD}_2)_8\text{CD}_2\text{Br}$ [1] [2]	$\text{CH}_3(\text{CH}_2)_9\text{Br}$ [3]
Molecular Weight	242.31 g/mol [1] [4]	221.18 g/mol
CAS Number	98195-39-2	112-29-8
Appearance	-	Clear, light yellow liquid
Boiling Point	238 °C (lit.)	238 °C (lit.)
Density	1.166 g/mL at 25 °C	1.066 g/mL at 25 °C (lit.)
Vapor Pressure	-	0.04 mmHg
Flash Point	Not applicable	-
Water Solubility	-	Insoluble
Refractive Index	-	n _{20/D} 1.456 (lit.)

Hazard Identification and Classification

1-Bromodecane is classified as a hazardous substance. The GHS classification below is based on data for the non-deuterated form and should be applied to **1-Bromodecane-d21**.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects
Acute Inhalation Toxicity	-	Harmful if inhaled
Specific Target Organ Toxicity	-	May cause respiratory irritation

Signal Word: Warning

Toxicological Information

Toxicological data is primarily available for 1-Bromodecane. It is a neurotoxin and can cause acute solvent syndrome.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 2,000 mg/kg	
LD50	Mouse	Intraperitoneal	4070 mg/kg	
LC50	Mouse	Inhalation	4,200 mg/m ³ /2hr	

To the best of current knowledge, the chemical, physical, and toxicological properties of **1-Bromodecane-d21** have not been thoroughly investigated.

Safe Handling and Storage Procedures

4.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Handle with gloves that have been inspected prior to use. Wear protective clothing to prevent skin contact.
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk exists, wear a suitable respirator.

4.2. Handling

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

4.3. Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store at room temperature away from light and moisture.
- The substance is stable if stored under recommended conditions. After three years, the compound should be re-analyzed for chemical purity before use.

First Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures

- Use personal protective equipment.
- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation.
- Do not let the product enter drains.
- Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides and hydrogen bromide gas.
- The substance is combustible.

Stability and Reactivity

- Reactivity: No data available for **1-Bromodecane-d21**. 1-Bromodecane is stable under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents, strong bases.
- Hazardous Decomposition Products: Under fire conditions, forms carbon monoxide, carbon dioxide, and hydrogen halides.

Experimental Protocols

Specific experimental safety protocols for **1-Bromodecane-d21** were not found in the searched literature. The following is a general protocol for the safe handling of a liquid chemical with similar hazards in a research setting.

General Protocol for Handling Liquid Chemicals with Skin/Eye Irritation and Aquatic Toxicity Hazards

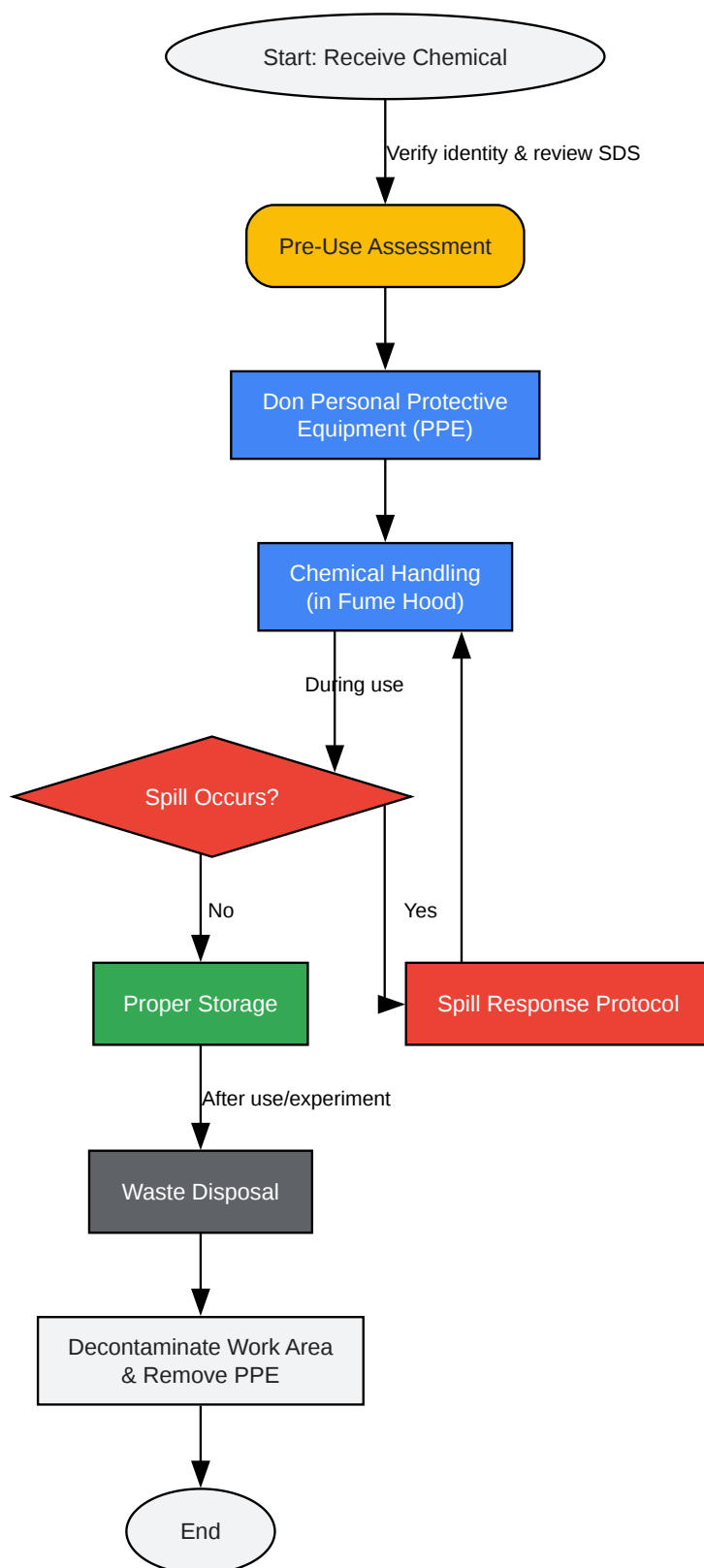
- Preparation:
 - Review the Safety Data Sheet (SDS) for 1-Bromodecane and **1-Bromodecane-d21**.
 - Ensure a chemical fume hood is available and functioning correctly.

- Assemble all necessary PPE: chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Prepare a designated waste container for hazardous liquid waste.
- Procedure:
 - Conduct all manipulations of the chemical inside the chemical fume hood.
 - Use a properly calibrated pipette or syringe for transferring the liquid to minimize spills.
 - Keep the container of **1-Bromodecane-d21** sealed when not in use.
 - Avoid heating the substance unless necessary and with appropriate precautions.
- Spill and Waste Management:
 - In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in the designated hazardous waste container.
 - Dispose of all contaminated materials (gloves, pipette tips, etc.) in the solid hazardous waste container.
 - Dispose of liquid waste in the designated hazardous liquid waste container.
- Post-Procedure:
 - Wipe down the work area in the fume hood.
 - Remove and properly dispose of PPE.
 - Wash hands thoroughly with soap and water.

Disposal Considerations

Dispose of this material and its container as hazardous waste. Do not allow it to enter drains or the environment. Follow all federal, state, and local regulations for hazardous waste disposal.

Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1-Bromodecane-d21**.

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References

- 1. 1-Bromodecane-d21 98 atom % D [sigmaaldrich.com]
- 2. 1-Bromodecane-d21 98 atom % D [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cdn isotopes.com [cdn isotopes.com]
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